

A Technical Guide to Commercially Available Alternariol-d2 for Researchers

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Compound of Interest

Compound Name: Alternariol-d2

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This in-depth technical guide provides a comprehensive overview of commercially available **Alternariol-d2**, a crucial internal standard for the accurate quantification of the mycotoxin Alternariol. This document details available suppliers, their product specifications, a comprehensive experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and visualizations of the analytical workflow.

Introduction to Alternariol-d2

Alternariol-d2 (AOH-d2) is the deuterated form of Alternariol, a mycotoxin produced by various Alternaria species of fungi. Due to its structural similarity and mass difference, **Alternariol-d2** is an ideal internal standard for analytical methods, particularly in complex matrices such as food, feed, and biological samples. Its use corrects for variations in sample preparation and instrument response, leading to more accurate and precise quantification of Alternariol.^[1]

Commercially Available Alternariol-d2 Suppliers

A critical aspect for researchers is the accessibility and quality of analytical standards. Several reputable suppliers offer **Alternariol-d2**. The following table summarizes the key quantitative

data for the products offered by prominent vendors. Please note that for specific lot-dependent data, such as exact purity and isotopic enrichment, it is recommended to request the Certificate of Analysis (CoA) directly from the supplier.

Supplier	Product Code	Purity	Isotopic Enrichment	Format	Available Quantities	CAS Number (Unlabeled)
Clearsynth	CS-T-94767	Not Specified	Not Specified	Solid/Neat	Inquire	641-38-3[1]
MedchemExpress	HY-113837S	≥98%[2][3]	≥98%[2][3]	Solid/Neat	1 mg, 5 mg	641-38-3[4]
LGC Standards (TRC)	TRC-A575762	>95% (HPLC)[5][6][7][8]	Not Specified	Solid/Neat	1 mg, 5 mg, 10 mg[5][8]	641-38-3[5][6][8]
Clinivex	RCLS2L103330	Not Specified	Not Specified	Solid/Neat	Inquire	641-38-3

Experimental Protocol: Quantification of Alternariol using Alternariol-d2 Internal Standard by LC-MS/MS

This section provides a detailed methodology for the analysis of Alternariol in a given sample matrix using **Alternariol-d2** as an internal standard. This protocol is a composite of established methods and should be optimized for specific laboratory conditions and matrices.

Materials and Reagents

- Alternariol analytical standard
- **Alternariol-d2** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)

- Water (LC-MS grade)
- Formic acid or Ammonium formate (for mobile phase modification)
- Sample extraction solvents (e.g., acetonitrile/water mixture)
- Solid Phase Extraction (SPE) cartridges (if necessary for sample cleanup)
- Vials for autosampler

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Alternariol and **Alternariol-d2** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Alternariol stock solution with the mobile phase.
- Internal Standard Spiking Solution: Dilute the **Alternariol-d2** stock solution to a fixed concentration (e.g., 100 ng/mL) with the mobile phase. This solution will be added to all samples and calibration standards.

Sample Preparation

- Extraction: Homogenize the sample and extract with an appropriate solvent system (e.g., acetonitrile:water 80:20 v/v). The choice of solvent will depend on the sample matrix.
- Internal Standard Spiking: Add a known volume of the **Alternariol-d2** internal standard spiking solution to each sample extract.
- Cleanup (if necessary): For complex matrices, a cleanup step using Solid Phase Extraction (SPE) may be required to remove interfering substances.
- Final Preparation: Evaporate the solvent and reconstitute the residue in the mobile phase. Filter the final extract through a 0.22 µm syringe filter into an autosampler vial.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water and acetonitrile/methanol, both containing a modifier like formic acid or ammonium formate, is typically employed.
- Flow Rate: A flow rate in the range of 0.2-0.5 mL/min is common.
- Injection Volume: Typically 5-10 µL.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in negative or positive mode.
 - Multiple Reaction Monitoring (MRM): Monitor at least two transitions for both Alternariol and **Alternariol-d2** for quantification and confirmation. The specific precursor and product ions should be optimized in-house.

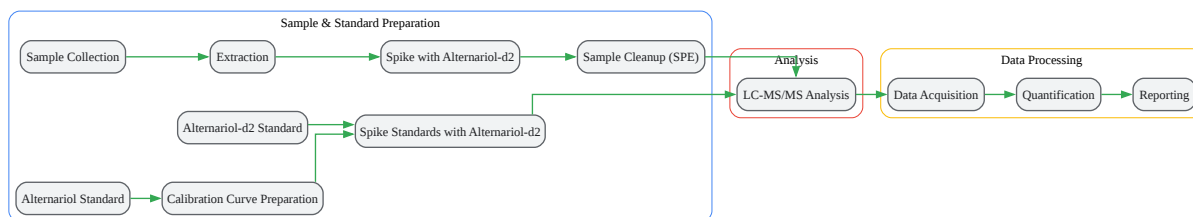
Data Analysis

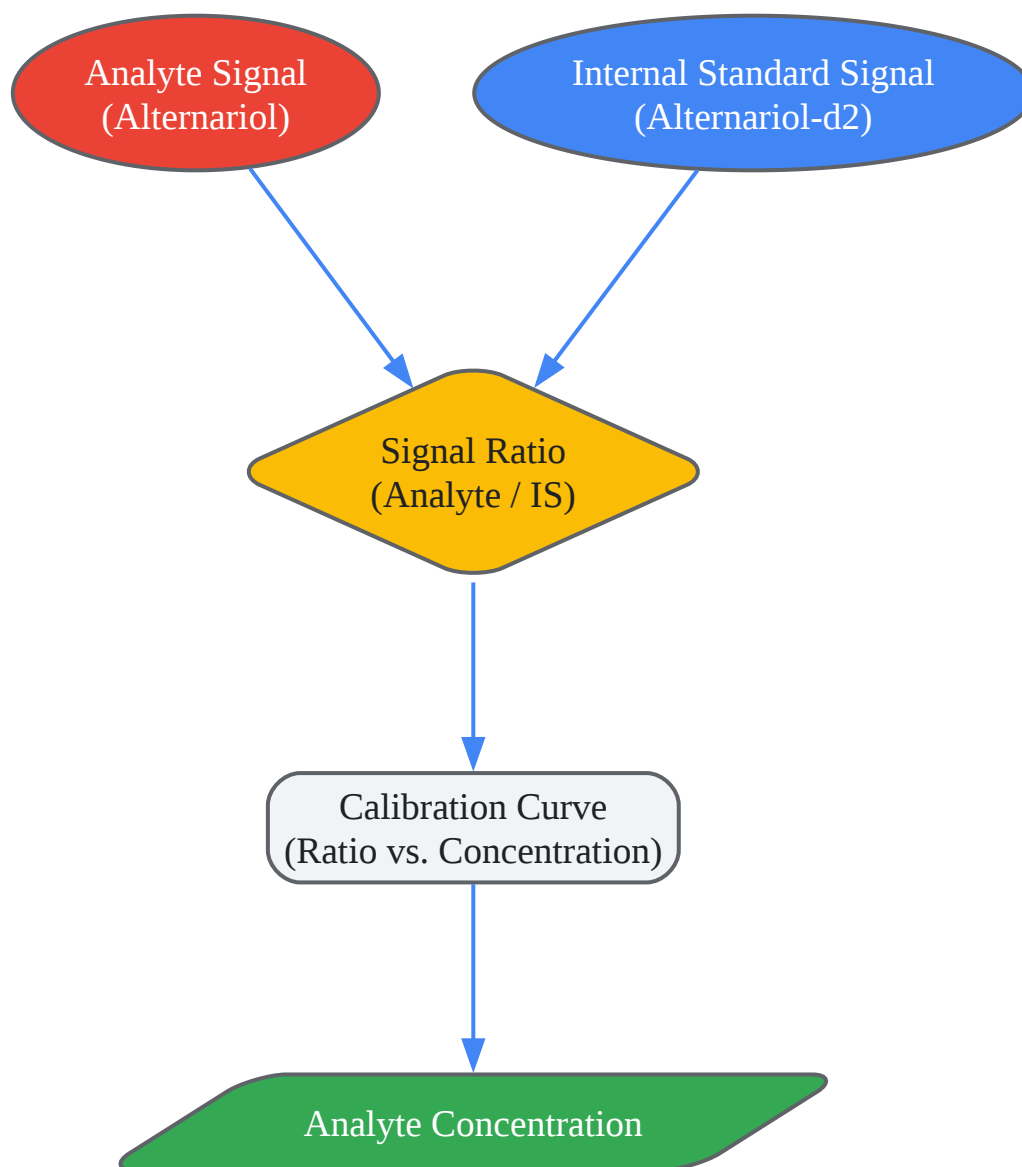
- Construct a calibration curve by plotting the ratio of the peak area of Alternariol to the peak area of **Alternariol-d2** against the concentration of the Alternariol standards.
- Quantify the amount of Alternariol in the samples by interpolating the peak area ratios from the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Alternariol using an internal standard.





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